

Technical Guide: Physicochemical Properties of 4-Amino-N,N-dimethylbenzenesulfonamide

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Compound of Interest

Compound Name: 4-Amino-N,N-dimethylbenzenesulfonamide

Cat. No.: B159138

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This document provides a concise overview of the core physicochemical properties of **4-Amino-N,N-dimethylbenzenesulfonamide**, tailored for researchers, scientists, and professionals in drug development.

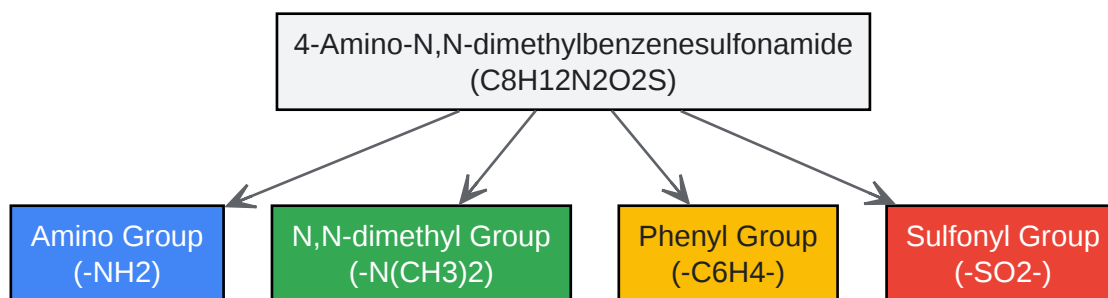
Core Molecular Data

4-Amino-N,N-dimethylbenzenesulfonamide is a chemical compound with the empirical formula $C_8H_{12}N_2O_2S$.^{[1][2]} Its molecular weight is 200.26 g/mol.^{[1][3]} These fundamental properties are summarized in the table below.

Property	Value
Molecular Formula	$C_8H_{12}N_2O_2S$ ^{[1][2]}
Molecular Weight	200.26 g/mol ^{[1][3]}
CAS Number	1709-59-7 ^[1]

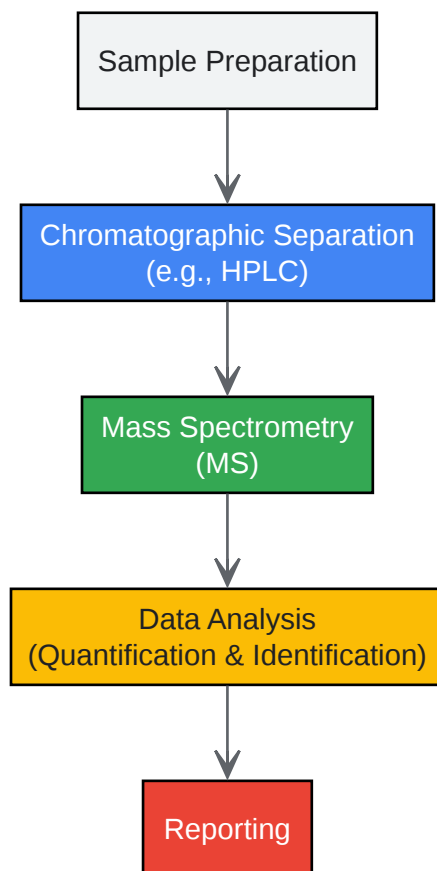
Structural and Workflow Diagrams

To facilitate a deeper understanding, the following diagrams illustrate the molecular composition and a general experimental workflow for the analysis of this compound.



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Caption: Molecular components of **4-Amino-N,N-dimethylbenzenesulfonamide**.



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Caption: A general experimental workflow for compound analysis.

Experimental Protocols

While specific experimental details can vary, a general protocol for the analysis of **4-Amino-N,N-dimethylbenzenesulfonamide** using High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) is outlined below.

Objective: To quantify and confirm the identity of **4-Amino-N,N-dimethylbenzenesulfonamide** in a given sample.

Methodology:

- Standard Preparation:
 - Prepare a stock solution of **4-Amino-N,N-dimethylbenzenesulfonamide** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
 - Perform serial dilutions to create a series of calibration standards with known concentrations.
- Sample Preparation:
 - Depending on the matrix (e.g., plasma, tissue), an appropriate extraction method such as protein precipitation, liquid-liquid extraction, or solid-phase extraction should be employed to isolate the analyte.
 - The final extract should be reconstituted in the mobile phase.
- Chromatographic Conditions (HPLC):
 - Column: A C18 reverse-phase column is typically suitable.
 - Mobile Phase: A gradient of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile with 0.1% formic acid).
 - Flow Rate: A typical flow rate would be in the range of 0.2-0.5 mL/min.
 - Injection Volume: 5-10 µL.
- Mass Spectrometry Conditions (MS):

- Ionization Mode: Electrospray ionization (ESI) in positive mode is generally effective for this compound.
- Detection Mode: Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity. Precursor and product ions would need to be optimized by infusing a standard solution.
- Data Analysis:
 - Generate a calibration curve by plotting the peak area of the calibration standards against their concentrations.
 - Quantify the amount of **4-Amino-N,N-dimethylbenzenesulfonamide** in the samples by interpolating their peak areas from the calibration curve.
 - Confirm the identity of the analyte by comparing its retention time and mass spectrum to that of a reference standard.

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References

- 1. 4-amino-N,N-dimethyl-benzenesulfonamide AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-amino-N,N-dimethyl-benzenesulfonamide AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. 4-Amino-N-methylbenzenemethanesulfonamide | C₈H₁₂N₂O₂S | CID 2778131 - PubChem [pubchem.ncbi.nlm.nih.gov]
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